

3-Fluoropyridine boiling point and density

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Compound of Interest

Compound Name: 3-Fluoropyridine

Cat. No.: B146971

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An In-Depth Technical Guide to the Physicochemical Properties of **3-Fluoropyridine**: Boiling Point and Density

For researchers, scientists, and professionals in drug development, a precise understanding of the physical and chemical properties of heterocyclic compounds is fundamental. **3-Fluoropyridine**, a key building block in the synthesis of pharmaceuticals and agrochemicals, is no exception. This technical guide provides a focused examination of two of its core physical properties: boiling point and density. It includes a compilation of reported values, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures.

Quantitative Data Summary

The boiling point and density of **3-Fluoropyridine** have been reported across various sources. The data presented below is collated for ease of comparison. Minor variations in reported values can be attributed to differences in experimental conditions and sample purity.

Physical Property	Reported Value	Conditions
Boiling Point	107-108 °C	at 760 mmHg[1][2]
107.5 °C	Not specified	
97-98 °C	Not specified[3]	
Density	1.13 g/mL	at 25 °C[2][4]
1.130 g/cm ³	Not specified[1][5]	
1.12 g/cm ³	Not specified[3]	
1.1 ± 0.1 g/cm ³	Not specified[6]	

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the boiling point and density of a liquid compound such as **3-Fluoropyridine**.

Determination of Boiling Point via the Capillary Method

This method is a common micro-scale technique for determining the boiling point of a liquid.

Apparatus and Materials:

- Thiele tube or other heating bath (e.g., MelTemp apparatus, oil bath)
- Thermometer (calibrated)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Sample of **3-Fluoropyridine**
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- A small amount of **3-Fluoropyridine** (a few milliliters) is placed into the small test tube.^[7]
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.^{[8][9]}
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in a heating bath (Thiele tube or oil bath), making sure the heat-transfer liquid is above the level of the sample but below the opening of the test tube.
- The bath is heated gently and evenly.^[8] As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- As the temperature approaches the boiling point of the liquid, a continuous and rapid stream of bubbles will emerge from the tip of the capillary tube.^[9] This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure.
- The heat source is removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn up into the capillary tube.^{[8][9]} This temperature is recorded.

Determination of Density

The density of a liquid is determined by measuring its mass per unit volume.

Apparatus and Materials:

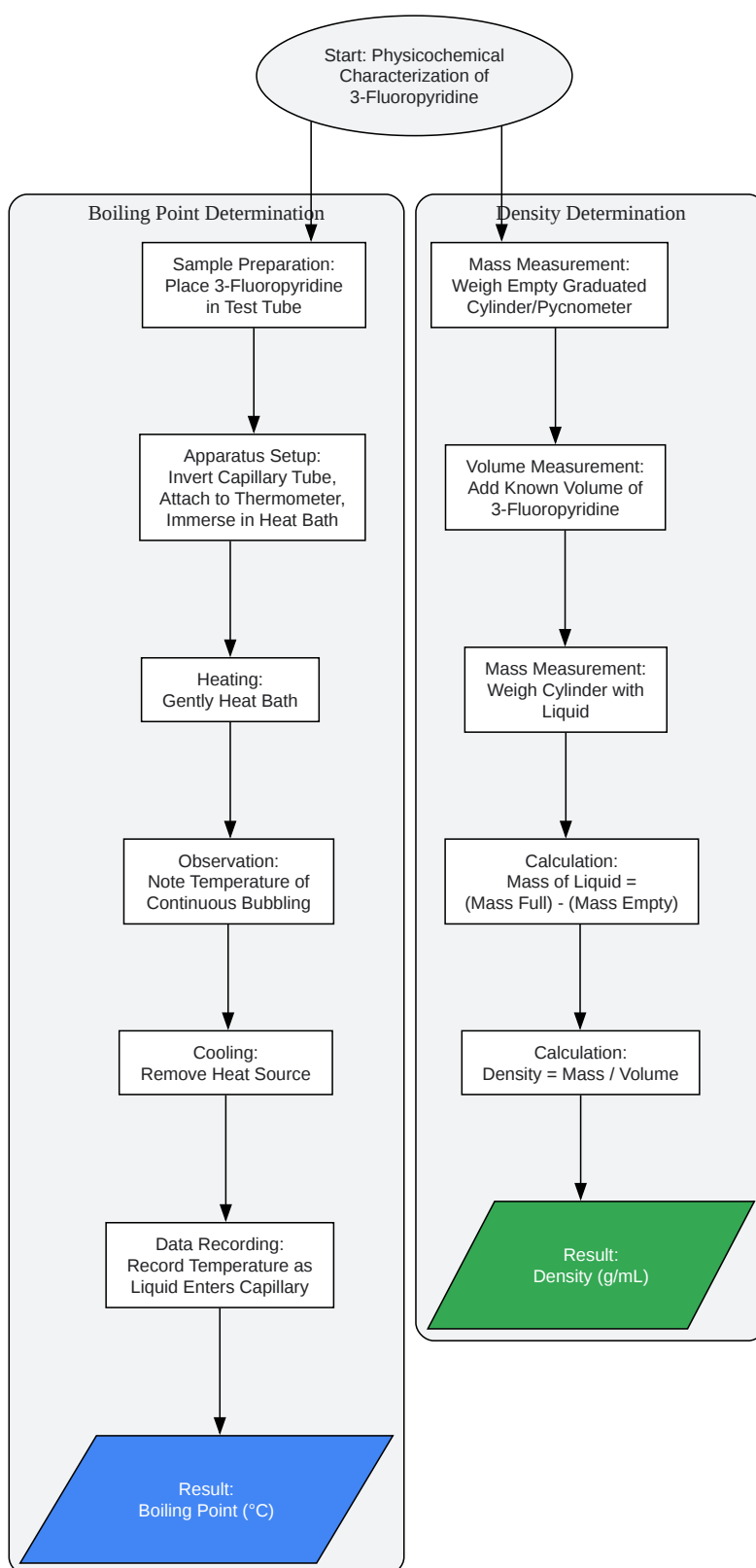
- Analytical balance (accurate to at least 0.001 g)
- Graduated cylinder or pycnometer (for more accurate measurements)
- Thermometer
- Sample of **3-Fluoropyridine**

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder or pycnometer using an analytical balance.[\[10\]](#)[\[11\]](#)
- Carefully add a specific volume of **3-Fluoropyridine** to the graduated cylinder (e.g., 10 mL). Record the exact volume, reading from the bottom of the meniscus.[\[11\]](#)
- Measure and record the combined mass of the graduated cylinder and the **3-Fluoropyridine** sample.[\[11\]](#)
- Record the ambient temperature of the liquid.
- The mass of the **3-Fluoropyridine** is calculated by subtracting the mass of the empty container from the combined mass.
- The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[12\]](#)
- For improved accuracy, the procedure can be repeated multiple times, and the average density can be calculated.[\[11\]](#)

Visualization of Experimental Workflow

The logical flow for determining the physical properties of **3-Fluoropyridine** is outlined in the diagram below.



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Caption: Workflow for Determining Boiling Point and Density.

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